

Application Notes and Protocols: Preparation of Brilliant Orange H Stock Solutions

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Brilliant Orange H*

Cat. No.: *B1451170*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of stock solutions of **Brilliant Orange H**, a fluorescent dye with applications in various research fields. Adherence to these protocols will ensure the consistent and accurate preparation of this reagent for experimental use.

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **Brilliant Orange H** are summarized in the table below.

Parameter	Value	Source(s)
CAS Number	52749-23-2	[1][2]
Molecular Weight	378.4 g/mol	[1]
Solubility	Slightly soluble in DMSO, Methanol, and Aqueous Acid.	
Storage (Solid)	Store in a dry place.	
Storage (Stock Solution)	Refrigerator (2-8 °C).	

Experimental Protocol: Preparation of a 10 mM Brilliant Orange H Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Brilliant Orange H** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for further dilutions to working concentrations for various experimental assays.

Materials:

- **Brilliant Orange H** powder (CAS: 52749-23-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and chemical-resistant gloves.

Procedure:

- **Safety Precautions:** Before handling, consult the Safety Data Sheet (SDS) for **Brilliant Orange H**. May cause an allergic skin reaction and respiratory irritation. Avoid breathing dust. Wear appropriate personal protective equipment, including gloves and eye protection.
- **Calculation:**
 - To prepare a 10 mM stock solution, the required mass of **Brilliant Orange H** is calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$

- For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 0.3784 \text{ g/mol} = 3.784 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated amount of **Brilliant Orange H** powder using a calibrated analytical balance. It is recommended to do this in a chemical fume hood to avoid inhalation of the powder.
- Dissolution:
 - Transfer the weighed powder to an appropriately sized microcentrifuge tube or amber glass vial.
 - Add the desired volume of anhydrous DMSO.
 - Vortex the solution at a high speed for at least 2-5 minutes to aid dissolution.
 - If the powder is not fully dissolved, sonicate the solution for 10-15 minutes. Visually inspect the solution to ensure no solid particles remain.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.
 - Store the aliquots in a refrigerator at 2-8°C, protected from light.

Visualizations

Experimental Workflow for **Brilliant Orange H** Stock Solution Preparation

Caption: A flowchart illustrating the key steps for preparing a stock solution of **Brilliant Orange H**.

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References

- 1. Brilliant Orange H | 52749-23-2 | Benchchem [benchchem.com]
- 2. BRILLIANT ORANGE H | 52749-23-2 [chemicalbook.com]
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